A Comprehensive Spectroscopic Guide to the Characterization of Sinapic Acid Acetate

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Compound of Interest

Compound Name:	*Sinapic acid acetate*
CAS No.:	*90985-68-5*
Cat. No.:	*B1337888*

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Introduction: The Significance of Sinapic Acid and its Acetylated Derivative

Sinapic acid, a prominent member of the hydroxycinnamic acid family, is a naturally occurring phenolic compound ubiquitously found in the plant kingdom, including vegetables, fruits, and cereal grains.[1] Its biological significance is well-documented, exhibiting a range of activities including antioxidant, anti-inflammatory, and neuroprotective properties. The acetylation of the phenolic hydroxyl group of sinapic acid yields **sinapic acid acetate** (4-acetoxy-3,5-dimethoxycinnamic acid). This structural modification alters the compound's polarity and lipophilicity, which can in turn influence its bioavailability and biological activity. A thorough structural characterization of **sinapic acid acetate** is paramount for its unambiguous identification and for understanding its structure-activity relationship in various applications, from drug development to materials science.

This in-depth technical guide provides a comprehensive overview of the spectroscopic data required for the definitive characterization of **sinapic acid acetate**. We will delve into the interpretation of Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, and Mass Spectrometry (MS) data, providing both experimental and expected values.

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Furthermore, this guide furnishes detailed, field-proven protocols for the synthesis and spectroscopic analysis of **sinapic acid acetate**, ensuring scientific integrity and reproducibility.

Molecular Structure and Atom Numbering

A clear understanding of the molecular structure is fundamental to interpreting spectroscopic data. The structure of **sinapic acid acetate**, along with the conventional atom numbering scheme used for NMR assignments, is presented below.

Caption: Molecular structure of **sinapic acid acetate** with atom numbering for NMR assignments.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful technique for the elucidation of the carbon-hydrogen framework of an organic molecule. The data presented here is based on the experimental values deposited in the Biological Magnetic Resonance Bank (BMRB).[2]

^{1}H NMR Spectroscopy

The ^{1}H NMR spectrum of **sinapic acid acetate** provides a wealth of information regarding the number of different types of protons and their neighboring environments. The trans-configuration of the double bond is confirmed by the large coupling constant (J) between the vinylic protons H-α and H-β.

Proton	Chemical Shift (δ, ppm)	Multiplicity	Integration	Coupling Constant (J, Hz)
H-α	7.63	d	1H	15.9
H-β	6.35	d	1H	15.9
H-2, H-6	6.80	s	2H	
OMe (C3, C5)	3.84	s	6H	
Acetyl-CH_3	2.31	s	3H	

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Interpretation of the ^{1}H NMR Spectrum:

- Vinylic Protons (H-α and H-β): The two doublets at 7.63 and 6.35 ppm are characteristic of the protons on the α,β-unsaturated acid side chain. Their large coupling constant of 15.9 Hz is definitive for a trans geometry.
- Aromatic Protons (H-2, H-6): The singlet at 6.80 ppm, integrating to 2H, corresponds to the two equivalent aromatic protons. Their equivalence is due to the symmetrical substitution pattern on the benzene ring.
- Methoxy Protons (OMe): The intense singlet at 3.84 ppm, integrating to 6H, is assigned to the two equivalent methoxy groups at the C3 and C5 positions.
- Acetyl Protons (CH_3): The singlet at 2.31 ppm, integrating to 3H, is characteristic of the methyl protons of the acetate group. The presence of this signal, and the absence of a phenolic -OH proton signal (which would typically appear as a broad singlet), confirms the acetylation of the phenolic hydroxyl group.

^{13}C NMR Spectroscopy

The ^{13}C NMR spectrum reveals the number of non-equivalent carbon atoms in the molecule and provides information about their chemical environment.

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Carbon	Chemical Shift (δ, ppm)
C=O (Carboxyl)	171.5
C=O (Acetyl)	168.6
C-α	145.2
C-4	142.3
C-3, C-5	137.9
C-1	131.9
C-β	116.9
C-2, C-6	105.2
OMe	56.3
Acetyl-CH_3	20.4

Interpretation of the ^{13}C NMR Spectrum:

- Carbonyl Carbons: Two signals are observed in the downfield region, corresponding to the two carbonyl carbons. The signal at 171.5 ppm is assigned to the carboxylic acid carbon, while the signal at 168.6 ppm is assigned to the ester carbonyl of the acetate group.
- Aromatic and Vinylic Carbons: The signals between 105 and 146 ppm correspond to the aromatic and vinylic carbons. The symmetrical substitution of the aromatic ring results in fewer signals than the total number of aromatic carbons.
- Aliphatic Carbons: The signal at 56.3 ppm is characteristic of the methoxy carbons. The upfield signal at 20.4 ppm corresponds to the methyl carbon of the acetate group.

Infrared (IR) Spectroscopy

While specific experimental IR data for **sinapic acid acetate** was not found in the initial search, the expected characteristic absorption bands can be reliably predicted based on the functional groups present in the molecule and by comparison with the spectrum of sinapic acid. The key

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diagnostic feature is the change in the hydroxyl and carbonyl stretching regions upon acetylation.

Functional Group	Expected Wavenumber (cm^{-1})	Intensity	Notes
O-H (Carboxylic Acid)	3300 - 2500	Broad	
C-H (Aromatic/Vinylic)	3100 - 3000	Medium	
C-H (Aliphatic)	3000 - 2850	Medium	
C=O (Carboxylic Acid)	~1710	Strong	Conjugated
C=O (Ester)	~1760	Strong	Phenolic Acetate
C=C (Aromatic/Vinylic)	1640 - 1500	Medium-Strong	
C-O (Ester/Ether)	1300 - 1000	Strong	

Causality Behind Expected IR Absorptions:

- Disappearance of Phenolic O-H Stretch: In the IR spectrum of sinapic acid, a broad absorption band due to the phenolic O-H group is expected around 3500-3200 cm^{-1}. Upon acetylation, this band will disappear, providing strong evidence for the successful modification of the phenolic hydroxyl.
- Appearance of Ester C=O Stretch: The formation of the acetate ester introduces a new carbonyl group. Phenolic acetates typically show a strong C=O stretching absorption at a higher frequency than conjugated carboxylic acids, expected around 1760 cm^{-1}.
- Carboxylic Acid C=O Stretch: The C=O stretch of the α,β-unsaturated carboxylic acid is expected around 1710 cm^{-1}. The conjugation with the double bond lowers the frequency compared to a saturated carboxylic acid.
- Other Key Stretches: The broad O-H stretch of the carboxylic acid dimer, C-H stretches of the aromatic ring, vinyl group, and methyl groups, as well as the C=C and C-O stretches, will

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also be present, providing a complete fingerprint of the molecule.

Mass Spectrometry (MS)

Mass spectrometry is a destructive analytical technique that provides information about the molecular weight and fragmentation pattern of a compound. The expected mass spectrometric data for **sinapic acid acetate** is discussed below.

Molecular Formula: $C_{13}H_{14}O_6$ Molecular Weight: 266.25 g/mol

In an Electrospray Ionization (ESI) mass spectrum, one would expect to observe the following ions:

- $[M+H]^+$ (Positive Ion Mode): m/z 267.08
- $[M-H]^-$ (Negative Ion Mode): m/z 265.07

Expected Fragmentation Pattern (MS/MS): Tandem mass spectrometry (MS/MS) of the molecular ion would provide valuable structural information. A key and highly probable fragmentation pathway would be the loss of the acetyl group as ketene.

- Loss of Ketene: The molecular ion ($[M]^{+\cdot}$ or protonated/deprotonated molecule) would readily lose a neutral molecule of ketene ($CH_2=C=O$, 42.04 Da). This would result in a fragment ion corresponding to sinapic acid.
    - m/z 267.08 → m/z 225.07 + 42.01 (In positive mode)
- Further Fragmentation: The resulting sinapic acid fragment ion would then be expected to undergo further fragmentation characteristic of sinapic acid, such as the loss of water (H_2O) and carbon monoxide (CO).

Experimental Protocols

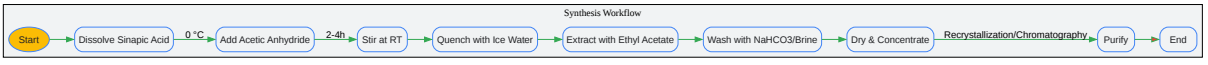
The following protocols provide a self-validating system for the synthesis and characterization of **sinapic acid acetate**.

Synthesis of **Sinapic Acid Acetate**

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This protocol is based on the standard procedure for the acetylation of phenols.

- Dissolution: Dissolve sinapic acid (1.0 eq) in a suitable solvent such as pyridine or a mixture of acetic anhydride and a catalytic amount of sulfuric acid.
- Acetylation: Add acetic anhydride (1.5 - 2.0 eq) dropwise to the solution at 0 °C.
- Reaction: Allow the reaction mixture to warm to room temperature and stir for 2-4 hours, or until TLC analysis indicates the complete consumption of the starting material.
- Quenching: Carefully pour the reaction mixture into ice-cold water to quench the excess acetic anhydride.
- Extraction: Extract the aqueous mixture with a suitable organic solvent, such as ethyl acetate (3 x 50 mL).
- Washing: Wash the combined organic layers with saturated sodium bicarbonate solution to remove acetic acid, followed by brine.
- Drying and Concentration: Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to obtain the crude product.
- Purification: Purify the crude **sinapic acid acetate** by recrystallization or column chromatography on silica gel.



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Caption: Workflow for the synthesis of **sinapic acid acetate**.

Spectroscopic Analysis

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- NMR Spectroscopy:
  - Prepare a sample by dissolving 5-10 mg of purified **sinapic acid acetate** in approximately 0.6 mL of deuterated chloroform ($CDCl_3$) or another suitable deuterated solvent.
  - Acquire ^{1}H and ^{13}C NMR spectra on a 400 MHz or higher field NMR spectrometer.
  - Process the spectra using appropriate software, including Fourier transformation, phase correction, and baseline correction.
  - Reference the spectra to the residual solvent peak (e.g., $CDCl_3$: δH = 7.26 ppm, δC = 77.16 ppm).
- IR Spectroscopy:
  - Acquire the IR spectrum using either a KBr pellet method or as a thin film on a salt plate (for solids) or using an Attenuated Total Reflectance (ATR) accessory.
  - Record the spectrum over the range of 4000-400 cm^{-1}.
  - Identify the characteristic absorption bands and compare them to the expected values.
- Mass Spectrometry:
  - Prepare a dilute solution of the sample in a suitable solvent (e.g., methanol or acetonitrile).
  - Introduce the sample into the mass spectrometer via direct infusion or through an LC system.
  - Acquire the mass spectrum in both positive and negative ion modes using a high-resolution mass spectrometer (e.g., Q-TOF or Orbitrap) to confirm the elemental composition.
  - Perform MS/MS analysis on the parent ion to confirm the fragmentation pattern.

Conclusion

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The comprehensive spectroscopic analysis using NMR, IR, and MS provides an unambiguous structural elucidation of **sinapic acid acetate**. The ^{1}H and ^{13}C NMR data from the BMRB database offer definitive experimental evidence for the carbon-hydrogen framework. While experimental IR and MS spectra were not directly available, the predicted data based on the known chemistry of the parent compound and the acetylation reaction provide a robust and scientifically sound basis for characterization. The detailed protocols provided herein offer a reliable methodology for the synthesis and characterization of **sinapic acid acetate**, empowering researchers in their pursuit of novel applications for this and related compounds.

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